

Spectroscopic Characterization of 4-Chloro-2-methoxyaniline Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2-methoxyaniline
hydrochloride

CAS No.: 861299-14-1; 93-50-5

Cat. No.: B2458269

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **4-Chloro-2-methoxyaniline hydrochloride** (CAS 861299-14-1), a key intermediate in pharmaceutical and chemical synthesis.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The insights provided herein are grounded in established spectroscopic principles and field-proven methodologies to ensure scientific integrity and practical applicability.

Introduction to 4-Chloro-2-methoxyaniline Hydrochloride

4-Chloro-2-methoxyaniline hydrochloride is the salt form of the parent compound 4-chloro-2-methoxyaniline (CAS 93-50-5).^{[2][3]} The hydrochloride form often enhances stability and solubility, making it a preferred form for various applications, including the synthesis of CXCR2

antagonists.[2] A thorough understanding of its spectroscopic properties is paramount for quality control, reaction monitoring, and structural confirmation in synthetic workflows.

The protonation of the aniline nitrogen to form the hydrochloride salt significantly influences the electronic environment of the molecule. This guide will dissect these effects on the corresponding NMR, IR, and MS spectra.

Molecular Structure and Key Identifiers

The structural integrity of a compound is the foundation of its chemical behavior. Here, we present the molecular structure and key identifiers for **4-Chloro-2-methoxyaniline hydrochloride**.

Caption: Molecular structure of **4-Chloro-2-methoxyaniline hydrochloride**.

Table 1: Key Identifiers for **4-Chloro-2-methoxyaniline Hydrochloride**

Property	Value	Source
CAS Number	861299-14-1	
Molecular Formula	C ₇ H ₉ Cl ₂ NO	[4]
Molecular Weight	194.06 g/mol	
Physical Form	Solid	
Synonyms	4-Chloro-2-anisidine hydrochloride	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.[5] The protonation of the amino group in **4-Chloro-2-methoxyaniline hydrochloride** is expected to induce significant downfield shifts for the aromatic protons and the appearance of a broad signal for the -NH₃⁺ protons.[5]

Predicted ¹H NMR Spectral Data

The predicted ^1H NMR data is based on the analysis of the free base and the known effects of ammonium salt formation on the chemical shifts of aromatic protons.

Table 2: Predicted ^1H NMR Data for **4-Chloro-2-methoxyaniline Hydrochloride** in DMSO- d_6

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale for Assignment
~10.0 (broad)	s	3H	-NH ₃ ⁺	The acidic protons of the ammonium group are expected to be deshielded and appear as a broad singlet that is exchangeable with D ₂ O.
~7.2 - 7.4	m	3H	Ar-H	The aromatic protons are expected in this region. The electron-withdrawing effect of the -NH ₃ ⁺ group will cause a downfield shift compared to the free aniline.
3.85	s	3H	-OCH ₃	The methoxy protons are typically observed as a sharp singlet in this region, relatively unaffected by the protonation of the amino group.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will reflect the electronic changes in the aromatic ring due to the electron-withdrawing nature of the $-\text{NH}_3^+$ group.

Table 3: Predicted ^{13}C NMR Data for **4-Chloro-2-methoxyaniline Hydrochloride** in DMSO-d_6

Chemical Shift (δ , ppm)	Assignment	Rationale for Assignment
~150	C-OCH_3	The carbon attached to the methoxy group is expected to be significantly downfield.
~138	C-NH_3^+	The carbon bearing the ammonium group will be deshielded.
~125	C-Cl	The carbon attached to the chlorine atom.
~123	Ar-CH	Aromatic methine carbon.
~118	Ar-CH	Aromatic methine carbon.
~115	Ar-CH	Aromatic methine carbon.
56.0	$-\text{OCH}_3$	The methoxy carbon is expected in this region.

Experimental Protocol for NMR Spectroscopy

This protocol outlines a standardized procedure for acquiring high-quality NMR spectra of **4-Chloro-2-methoxyaniline hydrochloride**.

Workflow for NMR Sample Preparation and Analysis



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Caption: A standardized workflow for NMR analysis.

Detailed Steps:

- **Sample Weighing:** Accurately weigh 5-10 mg of **4-Chloro-2-methoxyaniline hydrochloride**.
- **Dissolution:** Dissolve the sample in approximately 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆) in a clean, dry vial.^[5] DMSO-d₆ is a suitable solvent for amine hydrochlorides due to its high polarity.
- **Transfer:** Using a Pasteur pipette, transfer the solution to a 5 mm NMR tube.
- **Instrumentation:** Place the NMR tube into the spectrometer. A 400 MHz or higher field instrument is recommended for good spectral resolution.
- **¹H NMR Acquisition:** Acquire the proton NMR spectrum. A sufficient number of scans should be performed to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** Acquire the carbon NMR spectrum using a standard proton-decoupled pulse sequence. A greater number of scans will be necessary compared to the ¹H NMR spectrum.^[5]
- **Data Processing:** Process the raw data using appropriate software. This includes Fourier transformation, phase correction, and baseline correction.
- **Referencing:** Reference the spectra using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.^[5] For **4-Chloro-2-methoxyaniline hydrochloride**, the IR spectrum will be dominated by the characteristic vibrations of the ammonium group, the aromatic ring, and the ether linkage.

Predicted IR Spectral Data

The formation of the ammonium salt leads to the appearance of broad and strong N-H stretching bands, which are shifted to lower frequencies compared to the free amine.^{[6][7][8]}

Table 4: Predicted IR Absorption Bands for **4-Chloro-2-methoxyaniline Hydrochloride**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale for Assignment
3200-2800	Strong, Broad	N-H ⁺ stretch	The stretching vibrations of the N-H bonds in the ammonium group give rise to a very broad and intense absorption in this region due to strong hydrogen bonding.[6][7][8]
~3050	Medium	Aromatic C-H stretch	Characteristic stretching vibration of C-H bonds on the aromatic ring.
~2950, ~2850	Medium	Aliphatic C-H stretch	Asymmetric and symmetric stretching of the C-H bonds in the methoxy group.
~1600, ~1500	Medium-Strong	C=C stretch (aromatic)	Skeletal vibrations of the aromatic ring.
~1250	Strong	C-N stretch	Stretching vibration of the bond between the aromatic ring and the nitrogen atom.
~1230	Strong	Asymmetric C-O-C stretch	The C-O stretching of the aryl alkyl ether.
~1030	Medium	Symmetric C-O-C stretch	The C-O stretching of the aryl alkyl ether.
~820	Strong	C-H out-of-plane bend	Bending vibration characteristic of the

substitution pattern on the aromatic ring.

~750

Strong

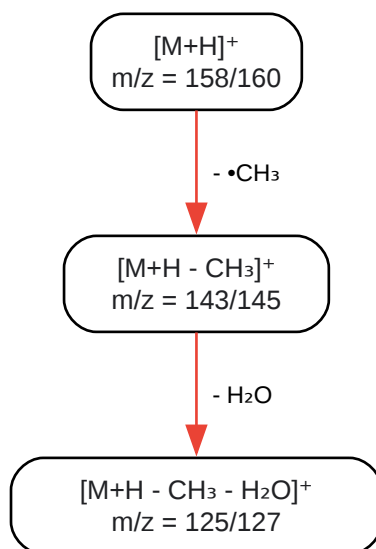
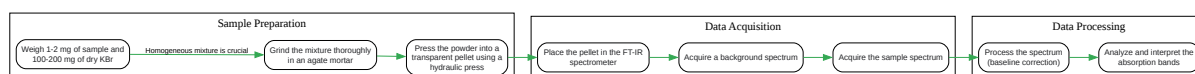
C-Cl stretch

Stretching vibration of the carbon-chlorine bond.

Experimental Protocol for IR Spectroscopy

The KBr pellet method is a common and reliable technique for obtaining the IR spectrum of a solid sample.[5]

Workflow for IR Sample Preparation and Analysis (KBr Pellet Method)



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Caption: A plausible fragmentation pathway for 4-chloro-2-methoxyaniline.

Experimental Protocol for Mass Spectrometry

This protocol describes a general procedure for obtaining the mass spectrum of **4-Chloro-2-methoxyaniline hydrochloride** using ESI-MS.

Detailed Steps:

- **Sample Preparation:** Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile. [5]
- **Instrumentation:** Use a mass spectrometer equipped with an Electrospray Ionization (ESI) source.
- **Infusion:** Infuse the sample solution directly into the ESI source at a constant flow rate.
- **Data Acquisition:** Acquire the mass spectrum in the positive ion mode. The mass range should be set to cover the expected molecular ion and fragment peaks.
- **Data Analysis:** Analyze the resulting spectrum to identify the molecular ion peak and characteristic fragment ions. Pay close attention to the isotopic pattern of chlorine-containing fragments.

Conclusion

This technical guide provides a detailed spectroscopic analysis of **4-Chloro-2-methoxyaniline hydrochloride**. The predicted NMR, IR, and MS data, along with the detailed experimental protocols, offer a comprehensive resource for scientists working with this compound. The protonation of the aniline nitrogen to form the hydrochloride salt results in distinct spectral features, particularly the downfield shift of aromatic protons in ^1H NMR and the broad N-H $^+$ stretching bands in the IR spectrum. The provided methodologies are designed to be self-validating and adhere to high standards of scientific rigor, ensuring reliable and reproducible results.

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